

Ethyl p-Tolylacetate (CAS 14062-19-2): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl p-tolylacetate*

Cat. No.: *B081175*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethyl p-tolylacetate** (CAS 14062-19-2), a versatile ester with applications in organic synthesis, fragrance development, and as a potential intermediate in the pharmaceutical industry. This document details its chemical and physical properties, provides a comprehensive experimental protocol for its synthesis and purification, and presents its characteristic spectral data.

Chemical and Physical Properties

Ethyl p-tolylacetate is a colorless liquid with a sweet, floral, and fruity odor.^[1] Its key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	14062-19-2	[2]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[2]
Molecular Weight	178.23 g/mol	[2]
Boiling Point	116-118 °C at 13 mmHg	[1]
Density	1.008 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.496	[1]
Flash Point	109 °C (228.2 °F) - closed cup	[3]
Appearance	Colorless to slightly yellow liquid	[4]
Solubility	Insoluble in water; soluble in organic solvents.	
Synonyms	Ethyl 2-(p-tolyl)acetate, 4-Methylphenylacetic acid ethyl ester, p-Tolylacetic acid ethyl ester	[2]

Synthesis of Ethyl p-Tolylacetate via Fischer Esterification

The most common and efficient method for the synthesis of **Ethyl p-tolylacetate** is the Fischer esterification of p-toluic acid with ethanol, using a strong acid catalyst such as sulfuric acid.[\[5\]](#) [\[6\]](#) This reversible reaction is driven towards the formation of the ester by using an excess of the alcohol and/or by removing the water formed during the reaction.[\[5\]](#)[\[6\]](#)

Experimental Protocol

Materials:

- p-Toluic acid

- Absolute ethanol
- Concentrated sulfuric acid
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator
- Distillation apparatus

Procedure:

- Reaction Setup: In a round-bottom flask, combine p-toluiic acid and an excess of absolute ethanol (typically 3-5 molar equivalents).
- Catalyst Addition: Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Reflux: Attach a reflux condenser and heat the reaction mixture to reflux using a heating mantle. The reaction is typically refluxed for 2-4 hours.^[5] The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- Work-up:

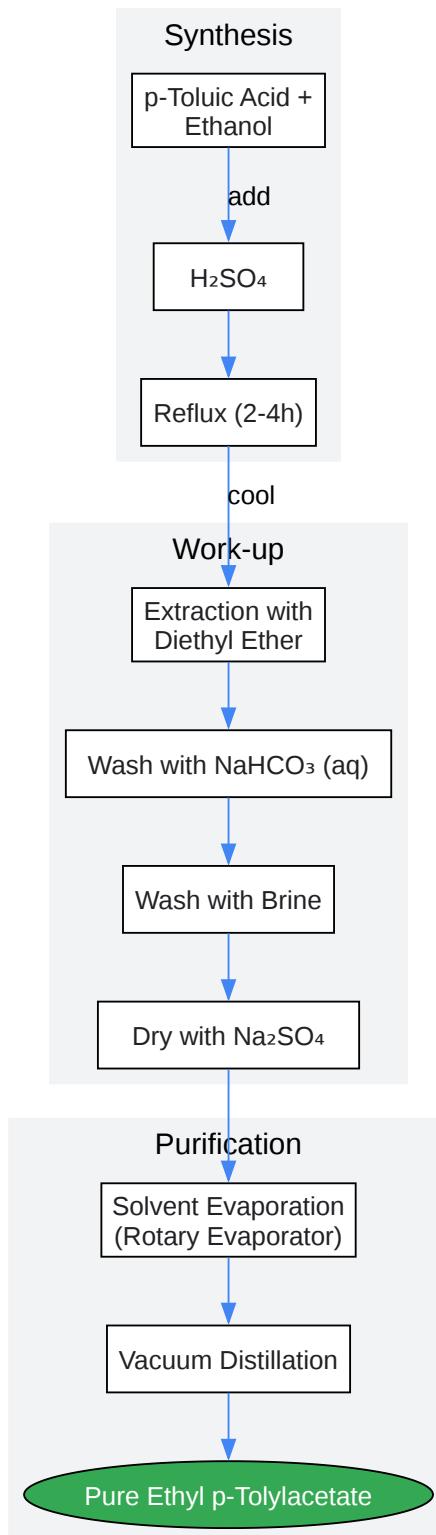
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel.
- Add water and a suitable organic solvent for extraction, such as diethyl ether.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acidic catalyst and any unreacted carboxylic acid), and finally with brine.^[7]
- Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate.

- Purification:

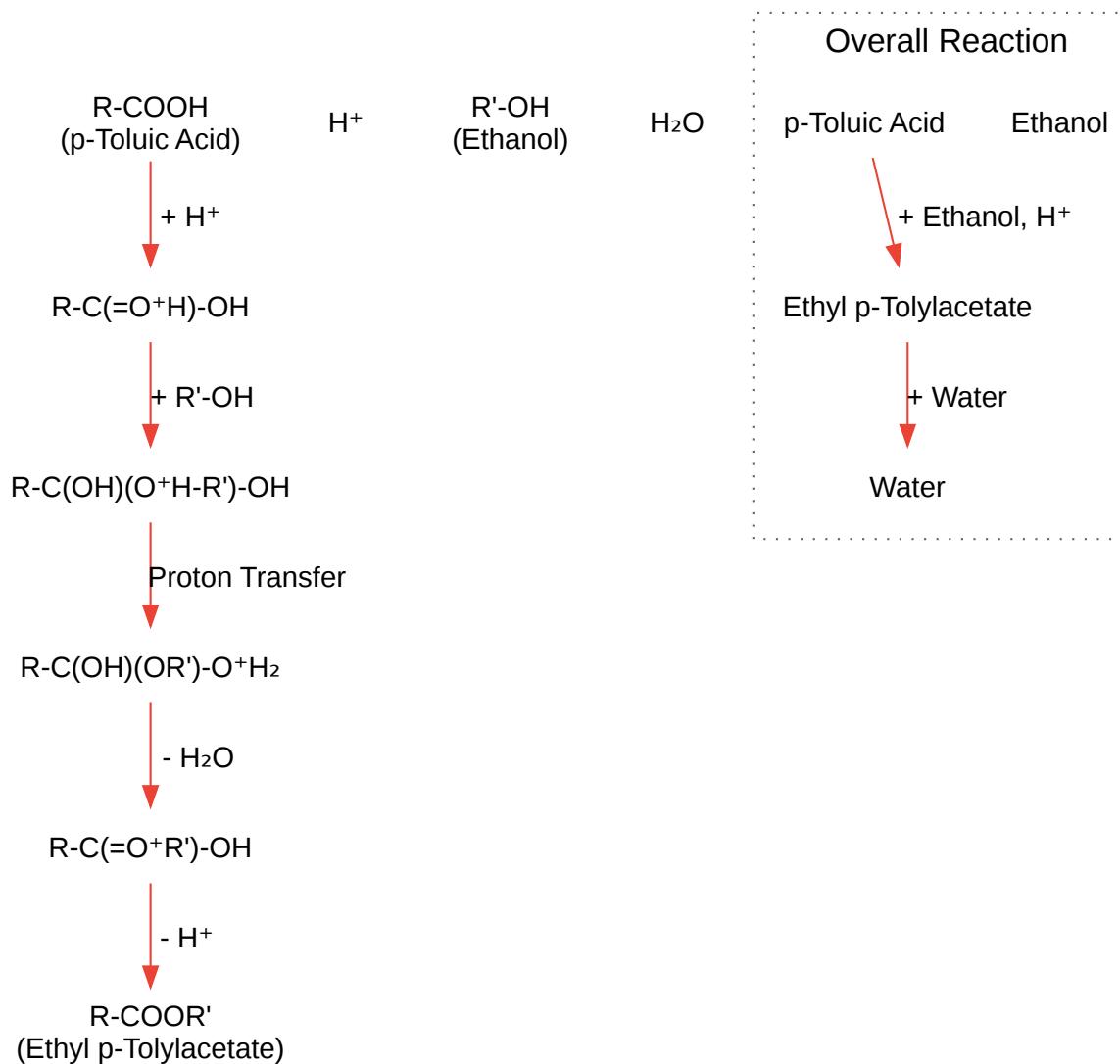
- Filter off the drying agent.
- Remove the solvent using a rotary evaporator.
- The crude ester can be further purified by vacuum distillation to obtain the final product.^[8]

Below is a diagram illustrating the general workflow for the synthesis and purification of **Ethyl p-tolylacetate**.

Synthesis and Purification Workflow of Ethyl p-Tolylacetate



Fischer Esterification Mechanism

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- To cite this document: BenchChem. [Ethyl p-Tolylacetate (CAS 14062-19-2): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081175#ethyl-p-tolylacetate-cas-number-14062-19-2-information]

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